

An In-depth Technical Guide to the Physical Properties of 4-Fluoroanisole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Fluoroanisole

Cat. No.: B119533

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the boiling and melting points of **4-Fluoroanisole** (CAS No: 459-60-9), a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and liquid crystal materials.^[1] Accurate knowledge of these physical properties is fundamental for its application in chemical synthesis, ensuring proper handling, reaction condition optimization, and purification.

Physicochemical Data of 4-Fluoroanisole

4-Fluoroanisole, also known as 1-fluoro-4-methoxybenzene, is a colorless to slightly yellow liquid at room temperature.^{[1][2]} Its key physical properties are summarized in the table below.

Property	Value	Source(s)
Melting Point	-45 °C	[2][3][4][5][6]
Boiling Point	156-158 °C	[3][7]
157 °C	[1][2][4][5][6]	
158 °C at 743 mmHg	[8]	
Density	1.114 g/mL at 25 °C	[2][4][5][6]
1.116 g/mL	[3][7]	
Refractive Index (n _{20/D})	1.488	[3][5][6][7]
1.4867-1.4887	[2]	
Molecular Formula	C ₇ H ₇ FO	[3][7][9]
Molecular Weight	126.13 g/mol	[3][5][7][9]

Experimental Protocols for Physical Property Determination

While specific experimental documentation for the determination of **4-Fluoroanisole**'s boiling and melting points is not publicly detailed, the following sections describe standard laboratory protocols that are widely accepted for such measurements.

Melting Point Determination (Capillary Method)

Given its low melting point of -45°C, the determination for **4-Fluoroanisole** requires a cryostat or a specialized low-temperature melting point apparatus. The general principle remains the same as the standard capillary method.

Principle: A small, uniform sample of a solid is heated slowly at a controlled rate. The melting point range is the temperature from which the first drop of liquid appears to the temperature at which the entire sample has liquefied.[3] A narrow melting point range (typically 0.5-1.0 °C) is indicative of a pure compound.[3]

Apparatus:

- Melting point apparatus with a cooling system (e.g., cryostat)
- Capillary tubes (sealed at one end)[3]
- Sample of **4-Fluoroanisole** (solidified)
- Thermometer or digital temperature probe

Procedure:

- **Sample Preparation:** A small amount of solidified **4-Fluoroanisole** is finely powdered. The open end of a capillary tube is pressed into the powder.[10]
- **Packing the Sample:** The tube is inverted and tapped gently to cause the solid to fall to the closed end. This process is repeated until a packed column of 2-3 mm in height is achieved at the bottom of the tube.[10]
- **Apparatus Setup:** The packed capillary tube is placed in the heating/cooling block of the melting point apparatus.
- **Initial Determination (Rapid Heating):** A preliminary determination is often performed by heating the sample at a rapid rate to find an approximate melting temperature.[3]
- **Accurate Determination (Slow Heating):** A fresh sample is prepared and the apparatus is cooled to a temperature at least 20°C below the approximate melting point.[5] The sample is then heated slowly, at a rate of 1-2 °C per minute, as the temperature approaches the expected melting point.[3]
- **Observation and Recording:** The temperature at which the first visible sign of melting occurs (the substance collapses or a liquid phase appears) is recorded as the beginning of the melting range. The temperature at which the last solid crystal disappears is recorded as the end of the range.[3][11]

Boiling Point Determination (Micro-Reflux or Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of liquid.^[2]

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the external (atmospheric) pressure.^[1] In this method, a small sample is heated, and its vapor is trapped in an inverted capillary tube. The boiling point is the temperature at which the liquid is drawn into the capillary tube upon cooling, signifying that the external pressure has just overcome the vapor pressure of the liquid.^{[1][2]}

Apparatus:

- Thiele tube^[11]
- Heating oil (e.g., mineral oil)
- Small test tube (e.g., 6 x 50 mm) or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Rubber band or similar fastener
- Heat source (e.g., Bunsen burner with a small flame)^[1]

Procedure:

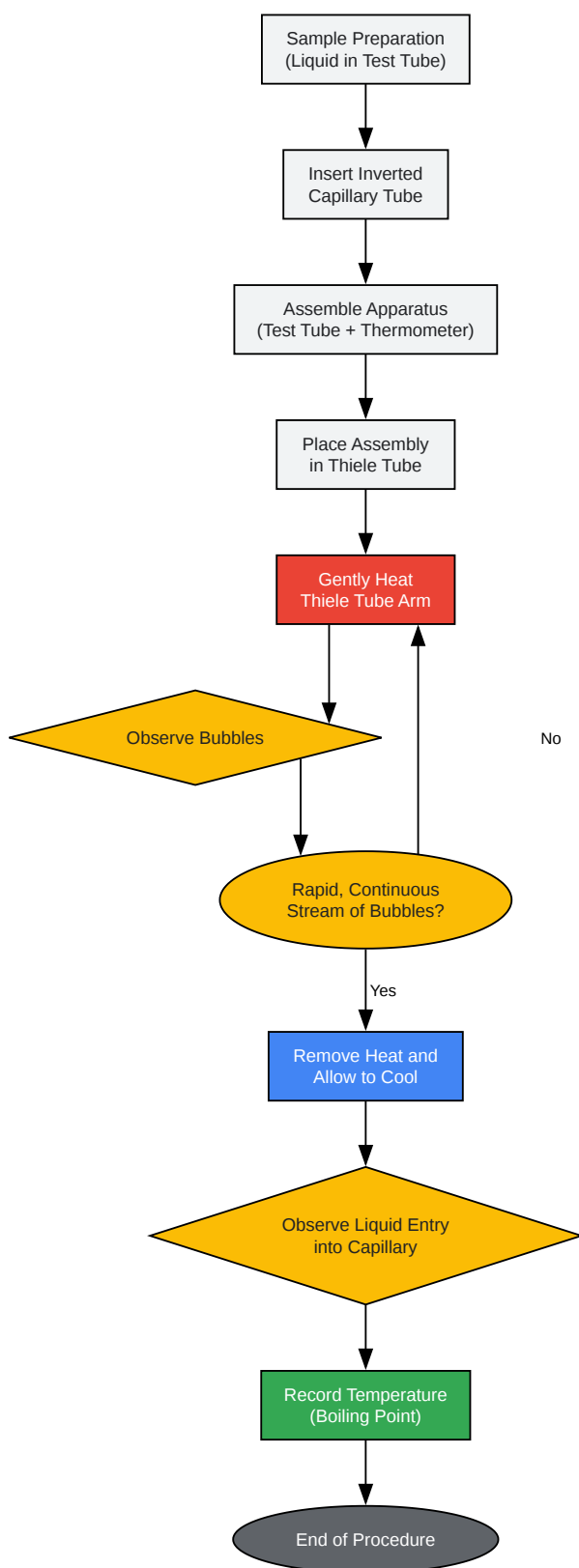
- Sample Preparation: A few milliliters of **4-Fluoroanisole** are placed into the small test tube.^[12]
- Capillary Insertion: A capillary tube, sealed at one end, is placed into the test tube with its open end down.^[7]
- Assembly: The test tube is attached to a thermometer using a rubber band. The bulb of the thermometer should be even with the bottom of the test tube.^[7]
- Thiele Tube Setup: The thermometer and test tube assembly is inserted into the Thiele tube, which is filled with heating oil. The sample should be positioned near the middle of the oil,

and the rubber band must be above the oil level to prevent it from softening and breaking.[1]
[2]

- Heating: The side arm of the Thiele tube is gently and continuously heated. This design allows for the formation of convection currents that ensure uniform heat distribution throughout the oil.[2]
- Observation: As the temperature rises, a stream of bubbles will emerge from the inverted capillary tube as trapped air and then the sample's vapor escape. Heating is continued until a rapid and continuous stream of bubbles is observed.[1]
- Cooling and Recording: The heat source is removed, and the apparatus is allowed to cool. The stream of bubbles will slow and eventually stop. The boiling point is the temperature recorded at the exact moment the liquid begins to be drawn up into the capillary tube.[1]

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the determination of a liquid's boiling point using the Thiele Tube method.



[Click to download full resolution via product page](#)

Caption: Workflow for Boiling Point Determination via Thiele Tube.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. uomus.edu.iq [uomus.edu.iq]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. chem.ucalgary.ca [chem.ucalgary.ca]
- 4. westlab.com [westlab.com]
- 5. jk-sci.com [jk-sci.com]
- 6. thinksrs.com [thinksrs.com]
- 7. venturacollegeorganicchemistry.weebly.com [venturacollegeorganicchemistry.weebly.com]
- 8. chymist.com [chymist.com]
- 9. SSERC | Melting point determination [sserc.org.uk]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. Thiele tube - Wikipedia [en.wikipedia.org]
- 12. cdn.juniata.edu [cdn.juniata.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 4-Fluoroanisole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b119533#boiling-and-melting-point-of-4-fluoroanisole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com